

The Solubility Profile of Disodium Phthalate: A Technical Guide

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Compound of Interest

Compound Name: Disodium phthalate

Cat. No.: B103543

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This technical guide provides a comprehensive overview of the solubility of **disodium phthalate** in aqueous and organic media. Understanding the solubility of this compound is critical for its application in various fields, including its use as a buffering agent and as a primary standard in analytical chemistry. This document summarizes available quantitative data, details experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Solubility of Disodium Phthalate

Disodium phthalate ($C_8H_4Na_2O_4$) is the sodium salt of phthalic acid. Its ionic nature, conferred by the two sodium cations and the phthalate dianion, is the primary determinant of its solubility characteristics.

Aqueous Solubility

Disodium phthalate exhibits high solubility in water. Its ionic structure allows for strong ion-dipole interactions with polar water molecules, leading to effective dissolution.

Table 1: Aqueous Solubility of **Disodium Phthalate**

Temperature	Solubility (g/L)	Citation
20°C	> 500	

While precise temperature-dependent solubility data is not readily available in the literature, for most ionic salts, solubility in water tends to increase with temperature. However, the extent of this effect for **disodium phthalate** has not been quantitatively documented in the reviewed sources.

Solubility in Organic Solvents

The solubility of **disodium phthalate** in organic solvents is limited due to its ionic character. Non-polar organic solvents are unable to overcome the strong electrostatic forces of the crystal lattice of this salt.

There are some conflicting reports in the available literature regarding its solubility in certain polar organic solvents. One source suggests it is "soluble in alcohol; sparingly soluble in ether," while another indicates it is "insoluble in non-polar organic solvents like ethanol or ether". Due to the lack of quantitative experimental data, caution is advised when considering its solubility in organic media. Generally, as an ionic compound, it is expected to have very low solubility in most organic solvents, particularly non-polar ones.

Table 2: Qualitative Solubility of **Disodium Phthalate** in Organic Solvents

Solvent Class	Representative Solvents	Qualitative Solubility	Rationale
Alcohols	Methanol, Ethanol	Very low to insoluble	The non-polar hydrocarbon portion of the alcohol is significant, limiting interaction with the ionic solute.
Ethers	Diethyl ether, Tetrahydrofuran	Insoluble	Ethers are relatively non-polar and cannot effectively solvate the sodium and phthalate ions.
Ketones	Acetone	Insoluble	While possessing a polar carbonyl group, the overall polarity is insufficient to dissolve the ionic salt.
Hydrocarbons	Hexane, Toluene	Insoluble	These non-polar solvents lack any mechanism to interact favorably with the ionic compound.

Note: The information in Table 2 is based on the general principles of solubility for ionic compounds and the qualitative descriptions found in the literature. Quantitative solubility data for **disodium phthalate** in these organic solvents is not available in the reviewed sources.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the aqueous solubility of a solid compound like **disodium phthalate**, based on the OECD Guideline 105 (Flask Method). This method is appropriate for substances with a solubility greater than 10^{-2} g/L.

Principle of the Flask Method

An excess amount of the solid test substance is agitated in water at a constant temperature to achieve equilibrium and form a saturated solution. The concentration of the substance in a filtered aliquot of the saturated solution is then determined by a suitable analytical method.

Materials and Apparatus

- Test Substance: High-purity **disodium phthalate**.
- Solvent: Distilled or deionized water.
- Apparatus:
 - Constant temperature water bath or shaker.
 - Flasks with stoppers.
 - Analytical balance.
 - Filtration system (e.g., syringe filters with a pore size of 0.45 μm or less).
 - Calibrated glassware (pipettes, volumetric flasks).
 - Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC).

Experimental Procedure

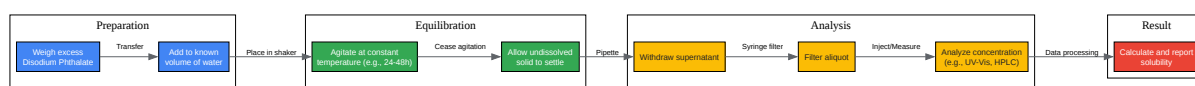
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This helps in determining the appropriate amount of substance and the duration for the main test.
- Main Test: a. Add an excess amount of **disodium phthalate** to a flask containing a known volume of water. The excess solid should be clearly visible. b. Place the flask in a constant temperature bath and agitate for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be controlled to $\pm 0.5^{\circ}\text{C}$. c. After the equilibration period, allow the solution to stand at the test temperature to let the undissolved

solid settle. d. Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. e. Filter the aliquot to remove any suspended microparticles. f. Analyze the concentration of **disodium phthalate** in the clear filtrate using a validated analytical method.

- Data Analysis: The solubility is reported as the average of at least three replicate determinations, expressed in g/L or other appropriate units, at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in determining the solubility of a solid compound using the shake-flask method.



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Caption: Workflow for Solubility Determination by the Shake-Flask Method.

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